

3-Ethoxy-1,2-propanediol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-Ethoxy-1,2-propanediol	
Cat. No.:	B054293	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **3-Ethoxy-1,2-propanediol**, a versatile glycerol derivative. The document details its chemical identity, physicochemical properties, synthesis protocols, and applications, with a focus on its relevance in research and drug development.

Chemical Identity: Synonyms and Alternative Names

3-Ethoxy-1,2-propanediol is known by a variety of names in scientific literature and commercial listings. Precise identification is crucial for accurate research and procurement. The primary identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number: 1874-62-0.[1]

Alternative names and synonyms include:

- 3-Ethoxypropane-1,2-diol[1]
- · Glycerol 1-ethyl ether
- Glycerol α-ethyl ether
- 1,2-Propanediol, 3-ethoxy-[1]
- EINECS 217-503-8[1]



- NSC 227880[1]
- Glycerin 1-ethyl ether
- 1-Ethoxy-2,3-propanediol
- α-Ethyl glycerol ether

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **3-Ethoxy-1,2-propanediol** is essential for its application in experimental settings. The following tables summarize key quantitative data.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C5H12O3	[1]
Molecular Weight	120.15 g/mol	[1]
Appearance	Colorless to light yellow, viscous liquid	[2]
Density	1.063 g/mL at 25 °C	[2][3]
Boiling Point	222 °C	[2][3]
Refractive Index	n20/D 1.441	[2][3]
Form	Liquid	

Table 2: Hazard and Safety Information



Hazard Statement	Code	Description	Reference
Causes skin irritation	H315	[4][5]	
Causes serious eye irritation	H319	[4][5]	
May cause respiratory irritation	H335	[4][5]	-
Signal Word	Warning	[4][5][6]	-
GHS Pictogram	GHS07 (Exclamation mark)	[6]	-

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Ethoxy-1,2-propanediol** are critical for its practical application.

Synthesis of 3-Ethoxy-1,2-propanediol

Two distinct methods for the synthesis of **3-Ethoxy-1,2-propanediol** are presented below.

Method 1: Catalytic Etherification of Glycerol with Ethanol

This method utilizes a HZSM5 zeolite catalyst for the direct etherification of glycerol.

- Catalyst Preparation: A HZSM5 catalyst with a Si/Al ratio of 20 is calcined at 550°C for 4 hours.
- Reaction Mixture: A mixture of glycerol and ethanol with a molar ratio of 1:6 is prepared. The
 mass ratio of glycerol to the catalyst is maintained at 5:1.
- Reaction Conditions: The calcined catalyst is added to the glycerol-ethanol mixture in a highpressure reaction vessel. The air in the vessel is replaced with nitrogen gas. The reaction is carried out at 160°C with stirring for 20 hours.



• Product Isolation: After cooling the reaction vessel to room temperature, the catalyst is separated from the product solution by high-speed centrifugation. Unreacted ethanol and glycerol are removed by distillation to yield **3-Ethoxy-1,2-propanediol**.

Method 2: General Synthesis of Glycerol Short-Chain Ethers

This protocol provides a more general approach for synthesizing glycerol ethers.

- Phase Transfer Catalysis: In a 1L two-neck round-bottom flask, 5 mol of solketal (2,2-dimethyl-1,3-dioxolane-4-methanol), 180 mL of 33% potassium hydroxide (KOH), and 0.025 mol of tetrabutylammonium bromide are combined and stirred vigorously at 25°C for 15 minutes.
- Alkylation: 0.5 mol of an appropriate alkyl bromide (in this case, ethyl bromide for 3-ethoxy-1,2-propanediol) is added dropwise. The temperature is then raised to 100°C, and the mixture is stirred for 24 hours.
- Intermediate Isolation: The organic phase is separated, dried over sodium sulfate, and subjected to vacuum distillation to obtain the pure alkyl solketal intermediate.
- Deprotection: The purified alkyl solketal is added to 500 mL of 2M hydrochloric acid (HCl) in a 1L round-bottom flask and stirred vigorously at room temperature for 4 hours.
- Final Product Isolation: The mixture is neutralized with aqueous sodium hydroxide (NaOH) and extracted three times with 200 mL of dichloromethane (CH2Cl2). The combined organic phases are dried over sodium sulfate, and the solvent is removed under reduced pressure.
 The resulting residue is distilled under reduced pressure in an argon atmosphere to yield pure 1-O-alkyl glycerol (3-Ethoxy-1,2-propanediol).

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

While a specific protocol for **3-Ethoxy-1,2-propanediol** is not detailed in the provided search results, a method for the determination of the related compound **3-methoxy-1,2-propanediol** in wine can be adapted. This suggests that GC-MS is a suitable analytical technique.[7]



- Sample Preparation: A diethyl ether extraction of the sample is performed after salting out with potassium carbonate.[7]
- GC-MS Analysis: The extract is directly analyzed by gas chromatography-mass spectrometry. A polar column is typically used for the separation. The mass spectrometer is operated in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity.[7]
- Analyte Protector: In the gas chromatographic analysis of pesticides, 3-Ethoxy-1,2-propanediol has been used as an analyte protector.[8]

Applications in Research and Drug Development

3-Ethoxy-1,2-propanediol serves as a versatile compound in various scientific applications.

- Solvent: It is primarily used as a solvent in the pharmaceutical, cosmetics, and coatings industries.
- Drug Delivery and Tissue Engineering: It can be employed as a crosslinking agent in the development of poly(glycidol) hydrogels, which have applications in biomedical fields such as tissue engineering and drug delivery.[8]
- Synthetic Intermediate: It is an important intermediate for the synthesis of dioxolane compounds.[9] It also serves as a precursor in the Mitsunobu reaction of N-hydroxyphthalimide with poly(glycidol).
- Flame Retardants: It can be used as a substrate in the synthesis of cyclic phosphates for use in flame retardants.

Visualized Experimental Workflow: Synthesis of 3-Ethoxy-1,2-propanediol (Method 2)

The following diagram illustrates the key steps in the general synthesis of **3-Ethoxy-1,2-propanediol**.





Click to download full resolution via product page

Caption: Workflow for the general synthesis of **3-Ethoxy-1,2-propanediol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Ethoxy-1,2-propanediol | C5H12O3 | CID 94215 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ETHOXY-1,2-PROPANEDIOL | 1874-62-0 [chemicalbook.com]
- 3. scientificlabs.ie [scientificlabs.ie]
- 4. chemos.de [chemos.de]
- 5. chemos.de [chemos.de]
- 6. 3-Ethoxy-1,2-propanediol 98 1874-62-0 [sigmaaldrich.com]
- 7. researchgate.net [researchgate.net]
- 8. 3-乙氧基-1,2-丙二醇 98% | Sigma-Aldrich [sigmaaldrich.cn]
- 9. Page loading... [guidechem.com]
- To cite this document: BenchChem. [3-Ethoxy-1,2-propanediol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b054293#3-ethoxy-1-2-propanediol-synonyms-and-alternative-names]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com